

What is Mirtazapine-d4 and its primary use in research?

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Compound of Interest

Compound Name: Mirtazapine-d4

Cat. No.: B12419081

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Mirtazapine-d4: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Mirtazapine-d4**, its chemical properties, and its principal application in research as an internal standard for quantitative bioanalysis. This document details experimental protocols and presents key data in a structured format to facilitate its use in a laboratory setting.

Introduction to Mirtazapine-d4

Mirtazapine-d4 is a deuterated form of Mirtazapine, an atypical tetracyclic antidepressant. In **Mirtazapine-d4**, four hydrogen atoms on the piperazine ring have been replaced with deuterium atoms. This isotopic labeling increases the molecular weight of the compound without significantly altering its chemical properties or chromatographic behavior. These characteristics make it an ideal internal standard for the accurate quantification of Mirtazapine in complex biological matrices such as plasma and serum.

Stable isotope-labeled internal standards are considered the gold standard in quantitative mass spectrometry-based assays. They co-elute with the unlabeled analyte and experience similar ionization effects and fragmentation patterns, allowing for precise correction of variations that can occur during sample preparation and analysis.

Chemical Properties of Mirtazapine and Mirtazapine-d4

The key chemical properties of Mirtazapine and its deuterated analog, **Mirtazapine-d4**, are summarized in the table below.

Property	Mirtazapine	Mirtazapine-d4
Synonyms	Org 3770, Remeron	2-Methyl-1,2,3,4,10,14b-hexahydrobenzo[c]pyrazino[1,2-a]pyrido[3,2-f]azepine-3,3,4,4-d4
CAS Number	61337-67-5	1215898-55-7
Molecular Formula	C ₁₇ H ₁₉ N ₃	C ₁₇ H ₁₅ D ₄ N ₃
Molecular Weight	265.35 g/mol	269.38 g/mol
Chemical Structure	See Diagram 1	See Diagram 1

Mirtazapine-d4

Mirtazapine_d4

Mirtazapine

Mirtazapine

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Diagram 1: Chemical Structures of Mirtazapine and **Mirtazapine-d4**

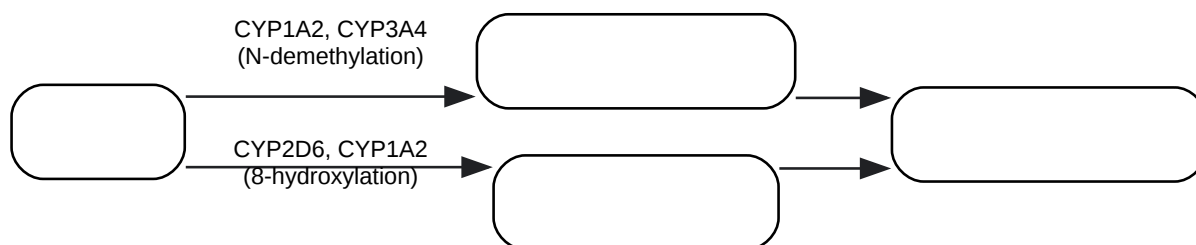
Primary Use in Research: Internal Standard for Bioanalysis

The primary application of **Mirtazapine-d4** in a research setting is as an internal standard for the quantification of Mirtazapine in biological samples, most commonly by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This is particularly crucial in pharmacokinetic and toxicokinetic studies, therapeutic drug monitoring, and bioequivalence studies where accurate and precise measurements are essential.

The Rationale for Using a Stable Isotope-Labeled Internal Standard

Mirtazapine is extensively metabolized in the liver, primarily by cytochrome P450 enzymes CYP1A2, CYP2D6, and CYP3A4. The main metabolic pathways are N-demethylation to form N-desmethylmirtazapine and 8-hydroxylation to form 8-hydroxymirtazapine, followed by glucuronide conjugation. The use of a stable isotope-labeled internal standard like **Mirtazapine-d4** is critical to account for:

- Variability in sample preparation: Losses during extraction, evaporation, and reconstitution steps are compensated for.
- Matrix effects: Differences in ionization efficiency due to co-eluting compounds from the biological matrix are normalized.
- Instrumental variability: Fluctuations in injection volume and mass spectrometer response are corrected.



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Diagram 2: Simplified Metabolic Pathway of Mirtazapine

Experimental Protocol: Quantification of Mirtazapine in Human Plasma using LC-MS/MS

The following is a representative experimental protocol for the quantification of Mirtazapine in human plasma using **Mirtazapine-d4** as an internal standard. This protocol is a composite based on several published methods.

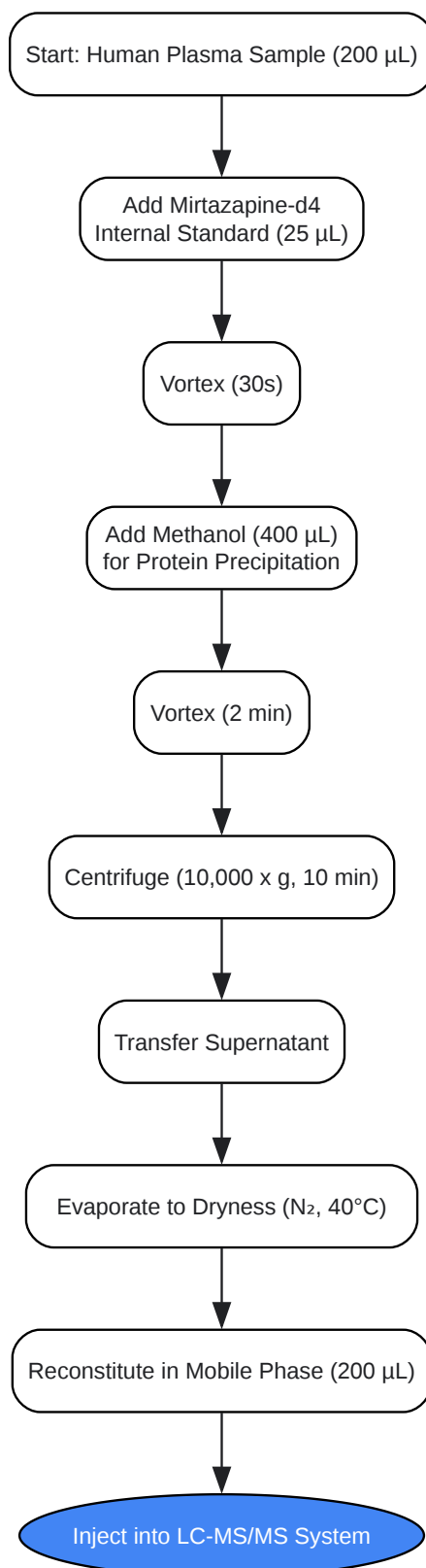
Materials and Reagents

- Mirtazapine reference standard
- **Mirtazapine-d4** internal standard
- HPLC-grade methanol, acetonitrile, and water
- Formic acid and ammonium acetate
- Human plasma (blank)

Sample Preparation: Protein Precipitation

- Aliquots of 200 μ L of human plasma are transferred to microcentrifuge tubes.
- 25 μ L of the **Mirtazapine-d4** internal standard working solution (e.g., 100 ng/mL in methanol) is added to each plasma sample, except for the blank.
- The samples are vortex-mixed for 30 seconds.
- 400 μ L of methanol is added to precipitate proteins.
- The samples are vortex-mixed for 2 minutes.
- The samples are centrifuged at 10,000 x g for 10 minutes at 4°C.
- The supernatant is transferred to a clean tube and evaporated to dryness under a gentle stream of nitrogen at 40°C.
- The residue is reconstituted in 200 μ L of the mobile phase.

- The reconstituted sample is transferred to an autosampler vial for LC-MS/MS analysis.



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Diagram 3: Experimental Workflow for Plasma Sample Preparation

Liquid Chromatography Conditions

Parameter	Value
LC System	Agilent 1200 Series or equivalent
Column	Agilent Eclipse XDB C-18 (100 x 2.1 mm, 3.5 μ m)
Mobile Phase	10 mM Ammonium Acetate / Acetonitrile / Formic Acid (60/40/0.1, v/v/v)
Flow Rate	0.5 mL/min
Column Temperature	40°C
Injection Volume	10 μ L
Run Time	3.2 minutes

Mass Spectrometry Conditions

Parameter	Value
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	See Table below
Gas Temperature	350°C
Gas Flow	10 L/min
Nebulizer Pressure	50 psi
Capillary Voltage	4000 V

MRM Transitions for Quantification

The following Multiple Reaction Monitoring (MRM) transitions are typically used for the quantification of Mirtazapine and **Mirtazapine-d4**.

Compound	Precursor Ion (Q1) m/z	Product Ion (Q3) m/z
Mirtazapine	266.35	195.31
Mirtazapine-d4 (Internal Standard)	270.38 (inferred)	199.33 (inferred) or 195.31

Note: The exact product ion for **Mirtazapine-d4** may vary depending on the fragmentation pattern. Often, the same product ion as the unlabeled compound is monitored if the deuterium atoms are not part of the fragmented portion.

Method Validation and Performance

A bioanalytical method using **Mirtazapine-d4** as an internal standard should be validated according to regulatory guidelines (e.g., FDA, EMA). Key validation parameters from published studies are summarized below.

Validation Parameter	Typical Performance
Linearity Range	0.1 - 100 ng/mL
Correlation Coefficient (r^2)	> 0.99
Lower Limit of Quantification (LLOQ)	0.1 - 0.5 ng/mL
Intra- and Inter-day Precision (%CV)	< 15%
Intra- and Inter-day Accuracy (%Bias)	± 15%
Extraction Recovery	> 85%

Conclusion

Mirtazapine-d4 is an indispensable tool for researchers and drug development professionals requiring accurate and precise quantification of Mirtazapine in biological matrices. Its use as an internal standard in LC-MS/MS methods ensures high-quality data for pharmacokinetic, toxicokinetic, and clinical studies. The detailed experimental protocol and performance data provided in this guide serve as a valuable resource for the development and validation of robust bioanalytical assays.

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